

tert-Butyl 4-(methylamino)butylcarbamate safety and handling

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Compound of Interest

Compound Name: *tert-Butyl 4-(methylamino)butylcarbamate*

Cat. No.: B179462

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An In-depth Technical Guide on the Safety and Handling of **tert-Butyl 4-(methylamino)butylcarbamate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-Butyl 4-(methylamino)butylcarbamate**, a chemical intermediate used in laboratory and manufacturing settings. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Chemical Identification and Physical Properties

This compound is identified by several names and numbers. It is important to note that multiple CAS numbers appear in public databases for this substance; both are listed below for comprehensive identification.

Identifier	Value	Source
Chemical Name	tert-butyl N-[4-(methylamino)butyl]carbamate	[1]
Molecular Formula	C ₁₀ H ₂₂ N ₂ O ₂	[2]
Molecular Weight	202.30 g/mol	[2]
CAS Number	144222-23-1 / 874831-66-0	[1][2][3]
Appearance	Colorless to light yellow liquid	[3][4]

The following table summarizes the available physical and chemical properties. Note that most of these values are predicted and should be used as estimates.

Property	Value	Source
Boiling Point	298.2 ± 23.0 °C (Predicted)	[3]
Density	0.941 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	12.89 ± 0.46 (Predicted)	[3]
XLogP3	1.2	[1]

Hazard Identification and Classification

tert-Butyl 4-(methylamino)butylcarbamate is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary hazards are summarized below.

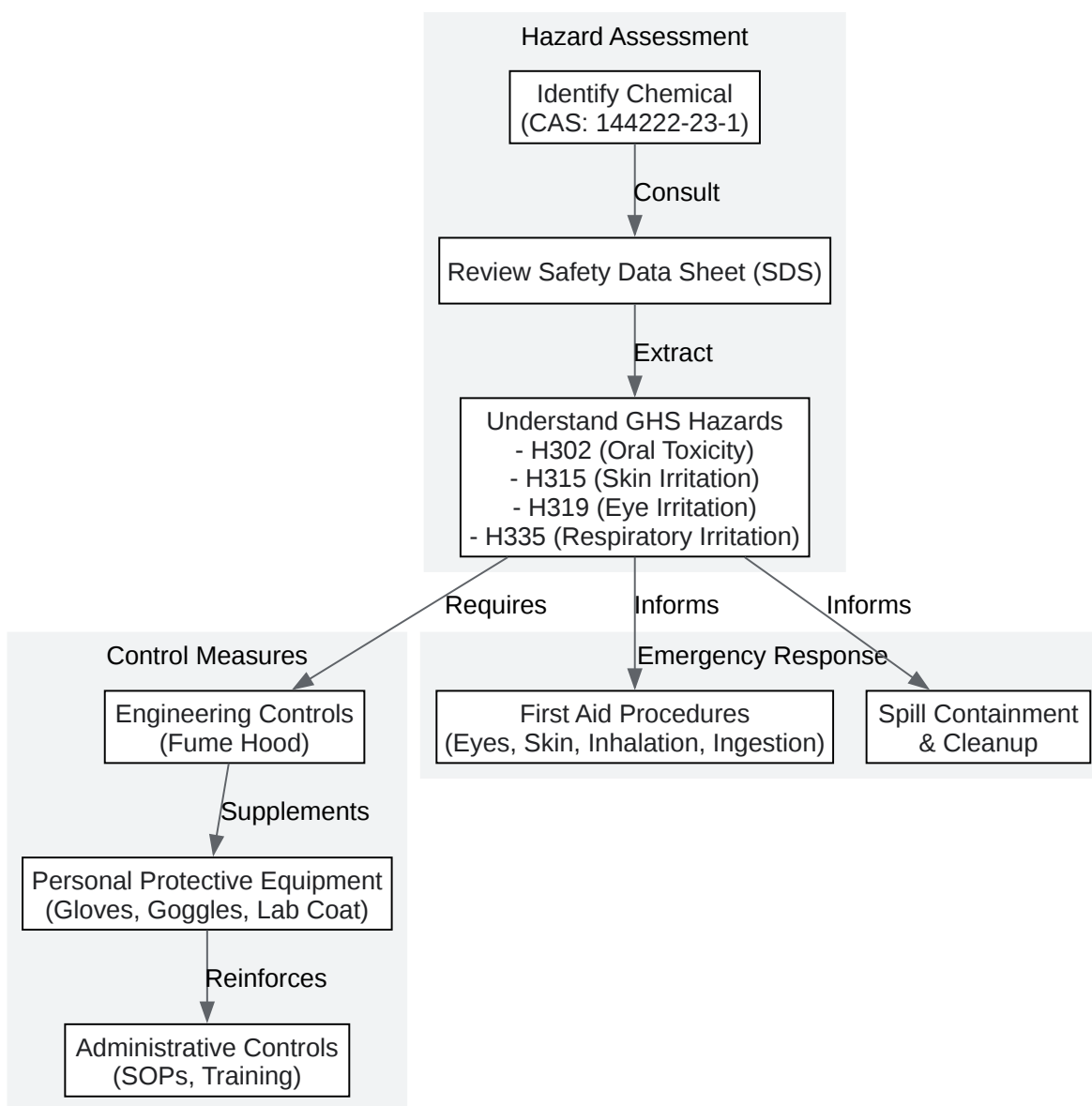
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A / 1	H319/H318: Causes serious eye irritation / Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Note: There is a discrepancy in the classification for eye damage/irritation between sources, with some listing it as Category 2A (Serious Irritation) and others as Category 1 (Serious Damage).^{[1][2]} It is prudent to handle the substance as capable of causing serious eye damage.

GHS Label Elements:^{[1][2]}

- Pictograms:
- Signal Word: Warning or Danger
- Precautionary Statements: P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501

A logical workflow for hazard identification and mitigation is essential for safe handling.



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Caption: Logical workflow for hazard identification and mitigation.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risk.

3.1. Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
- Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

3.2. Storage:

- Store in a well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store locked up.[2]
- Recommended storage temperature is 2-8°C, protected from light.[3]
- In solvent, store at -80°C for 6 months or -20°C for 1 month (protect from light).[2]
- Store away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[2]

Personal Protective Equipment (PPE)

The following PPE is required when handling **tert-Butyl 4-(methylamino)butylcarbamate**.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety goggles with side-shields or a face shield.	Protects against splashes that can cause serious eye irritation or damage.[2]
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile, butyl rubber, neoprene).	Prevents skin contact and irritation.[2][5]
Skin/Body Protection	Lab coat, impervious clothing, closed-toe shoes.	Protects skin from potential splashes and contact.[2][5]
Respiratory Protection	Use in a certified chemical fume hood. If not possible, a NIOSH-approved respirator is required.	Prevents inhalation of vapors which may cause respiratory tract irritation.[2][5]

First Aid Measures

In case of exposure, follow these first aid protocols immediately.[2]

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin thoroughly with plenty of soap and water. Seek medical attention.[2][6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or perform cardiopulmonary resuscitation (CPR) if necessary. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][7]

Accidental Release Measures

In the event of a spill, follow these emergency procedures.

- **Personal Precautions:** Evacuate personnel to a safe area. Wear full personal protective equipment (see Section 4). Ensure adequate ventilation.[2]
- **Environmental Precautions:** Prevent further leakage or spillage. Do not let the product enter drains or water courses.[2]
- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material (e.g., sand, diatomite, universal binders). Place the material into a suitable, labeled container for hazardous waste disposal. Decontaminate the spill area with alcohol and then wash with soap and water.[2]

Experimental Protocols

While specific toxicological studies for **tert-Butyl 4-(methylamino)butylcarbamate** are not publicly available, the following are generalized protocols for assessing the types of hazards identified for this chemical.

7.1. Protocol: Acute Dermal Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Methodology:
 1. A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area (approx. 6 cm²) of the shaved skin of a test animal (typically an albino rabbit).
 2. The substance is held in contact with the skin with a porous gauze dressing for a specified period (usually 4 hours).
 3. After exposure, the substance is removed.
 4. The skin is observed and graded for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after removal.
 5. The scores are used to calculate a primary irritation index to classify the substance.

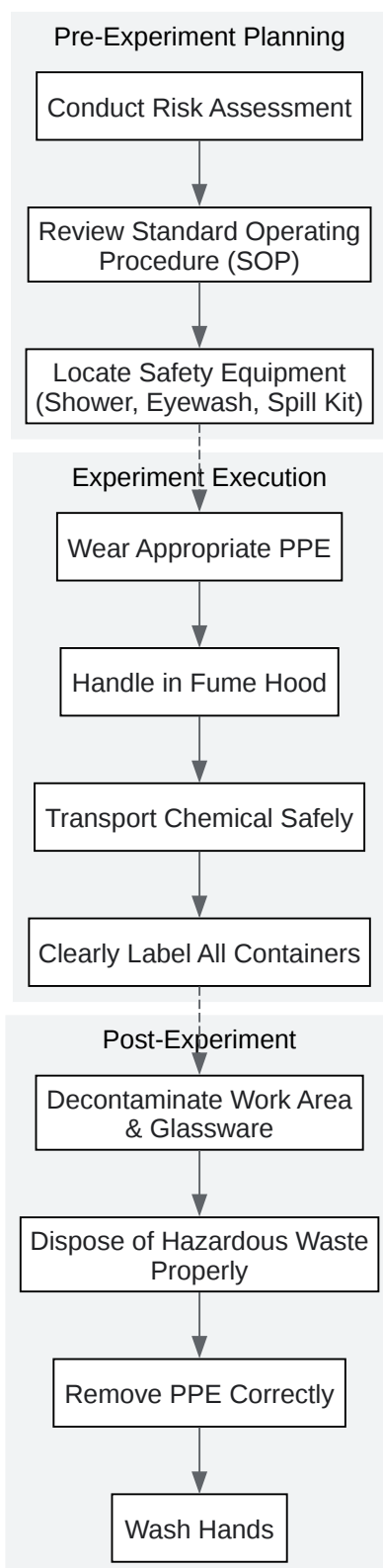
7.2. Protocol: Acute Eye Irritation/Corrosion (OECD 405)

- Objective: To determine the potential of a substance to cause eye irritation or damage.
- Methodology:
 1. A small, measured amount (0.1 mL of liquid) of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated as a control.
 2. The eyes are observed and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.

3. The scores are used to determine the irritation potential, classifying the substance from non-irritating to causing severe or irreversible damage.

General Safe Handling Workflow

The following diagram illustrates a standard workflow for safely managing chemicals like **tert-Butyl 4-(methylamino)butylcarbamate** in a laboratory setting.



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Caption: General workflow for safe chemical handling in a lab.

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[8]
- Chemical Stability: The substance is stable under recommended storage conditions.[2][8]
- Conditions to Avoid: No specific data available, but avoiding heat and incompatible materials is recommended.[2]
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, may decompose to emit toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [2][8]

Toxicological Information

Detailed toxicological studies on this specific compound are limited in publicly available literature. The GHS classification is based on data from similar compounds or computational models.

- Acute Toxicity: Harmful if swallowed.[2] No quantitative LD50 data is available.
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation/damage.[1][2]
- Respiratory or Skin Sensitization: No data available.[2]
- Germ Cell Mutagenicity: No data available.[2]
- Carcinogenicity: No data available.[2]
- Reproductive Toxicity: No data available.[2]
- Aspiration Hazard: No data available.[2]

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